

Introduction: Situating N-Butanoyl-L-proline in Modern Chemistry

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	<i>1-Butanoylpyrrolidine-2-carboxylic acid</i>
CAS No.:	23500-13-2
Cat. No.:	B1265794

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(2S)-**1-Butanoylpyrrolidine-2-carboxylic acid**, also known as N-butanoyl-L-proline, belongs to the burgeoning class of N-acyl amino acids (NAAAs). These molecules, formed by an amide linkage between a fatty acid and an amino acid, are no longer viewed as simple metabolic intermediates. Instead, they are recognized as a significant family of endogenous signaling molecules with diverse physiological roles.[1] NAAAs are chemically related to endocannabinoids and are integral to the complex lipid signaling system known as the endocannabinoidome.[1] The unique structure of N-butanoyl-L-proline, which combines the rigidity of the proline ring with the lipophilicity of a butanoyl chain, makes it a compound of significant interest.[2] The pyrrolidine moiety is a common scaffold in over 20 FDA-approved drugs, highlighting its importance as a pharmacophore. Proline's rigid, cyclic structure provides a unique conformational constraint in peptides and small molecules.[2][3] This guide offers a technical exploration of the chemical properties, synthesis, and characterization of N-butanoyl-L-proline, providing a foundational resource for researchers in medicinal chemistry, drug discovery, and chemical biology.

Chemical Identity and Physicochemical Properties

N-butanoyl-L-proline is a derivative of the proteinogenic amino acid L-proline.[2] The attachment of the butanoyl group to the secondary amine of the pyrrolidine ring transforms the zwitterionic amino acid into a molecule with a distinct tertiary amide and a carboxylic acid functional group, significantly altering its physicochemical properties.

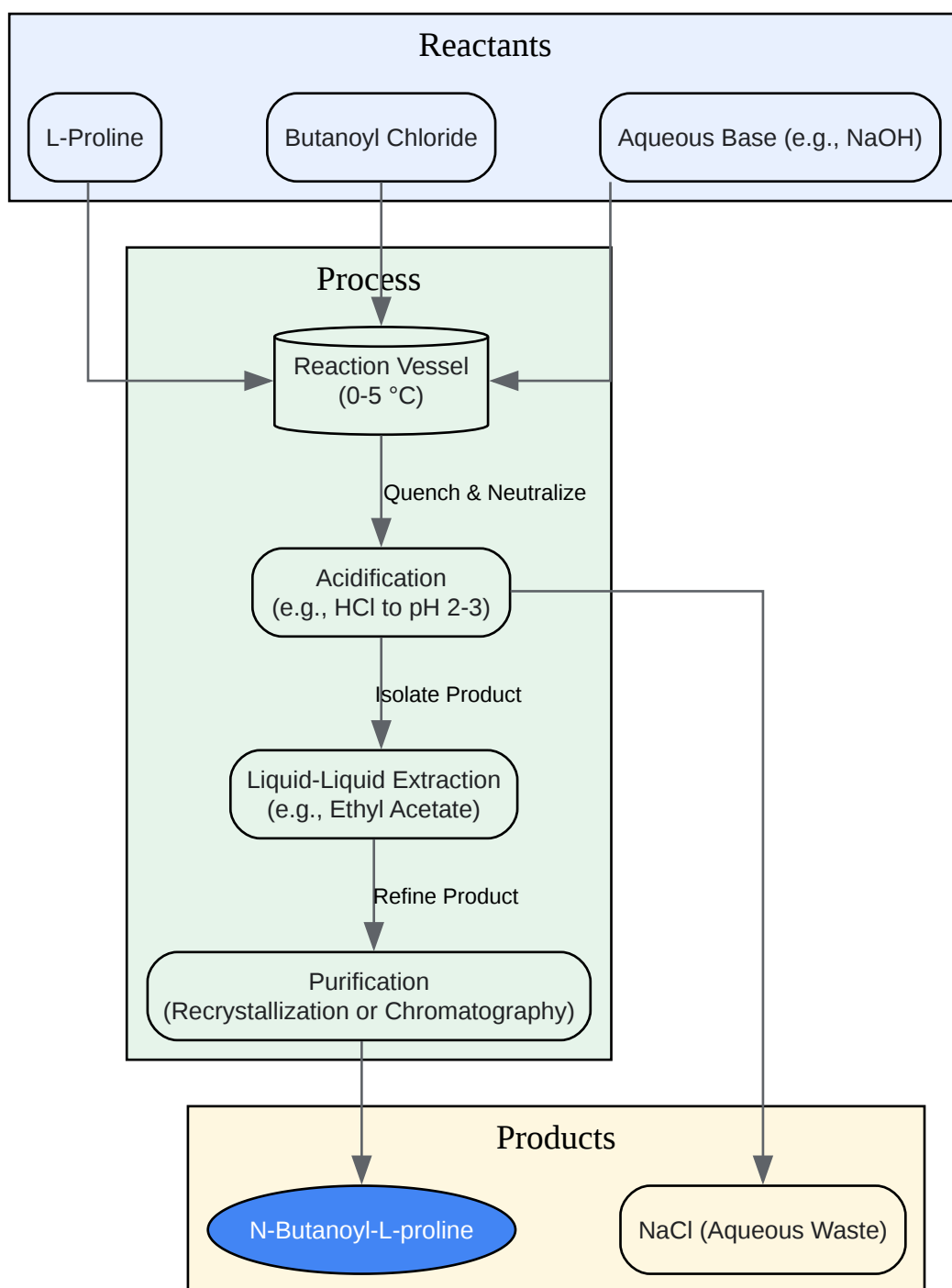
Property	Value / Description	Source / Basis
IUPAC Name	(2S)-1-Butanoylpyrrolidine-2-carboxylic acid	IUPAC Nomenclature
Common Name	N-Butanoyl-L-proline	Common Usage
CAS Number	69880-96-6	Chemical Abstracts Service
Molecular Formula	C ₉ H ₁₅ NO ₃	Calculated
Molecular Weight	185.22 g/mol	Calculated
Appearance	Expected to be a white to off-white crystalline solid or powder.	Analogy to N-acetyl-L-proline[4]
Solubility	Predicted to be soluble in water, methanol, ethanol, and polar organic solvents like DMSO and DMF.	Analogy and Functional Group Analysis
Melting Point	Not definitively reported; expected to be higher than L-proline (205-228 °C, dec.) but potentially lower or in a similar range to N-acetyl-L-proline (115-117 °C).[3][4]	Extrapolation
Chirality	Contains at least one stereocenter at the α-carbon (C2), inherited from L-proline, resulting in the (S) configuration.	Structural Analysis

Synthesis and Purification Methodologies

The synthesis of N-butanoyl-L-proline is primarily achieved through the acylation of L-proline. This can be accomplished via standard chemical methods or enzymatic catalysis.

Chemical Synthesis: Schotten-Baumann Acylation

A robust and widely used method for N-acylation of amino acids is the Schotten-Baumann reaction.^{[5][6][7]} This involves the reaction of the amino acid with an acyl chloride (or anhydride) under basic aqueous conditions. The base neutralizes the HCl byproduct and deprotonates the amino group, enhancing its nucleophilicity.^{[6][8]}



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Caption: Workflow for the chemical synthesis of N-Butanoyl-L-proline.

Experimental Protocol: Synthesis of N-Butanoyl-L-proline

- **Dissolution:** Dissolve L-proline (1.0 eq) in a 1 M aqueous solution of sodium hydroxide (2.2 eq) in an Erlenmeyer flask. Cool the solution to 0-5 °C in an ice bath with magnetic stirring.
- **Acylation:** Add butanoyl chloride (1.05 eq) dropwise to the cold, stirring solution. Ensure the temperature remains below 10 °C. The reaction is typically vigorous.
- **Reaction Monitoring:** Allow the mixture to stir for 1-2 hours at room temperature after the addition is complete. The reaction can be monitored by Thin Layer Chromatography (TLC) to confirm the consumption of L-proline.
- **Acidification:** After the reaction is complete, cool the mixture again in an ice bath and acidify to pH 2-3 by the slow addition of concentrated HCl. A white precipitate of the product may form.
- **Extraction:** Extract the acidified aqueous layer three times with a suitable organic solvent, such as ethyl acetate.
- **Drying and Concentration:** Combine the organic extracts, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude product can be purified by recrystallization from an appropriate solvent system (e.g., water or ethyl acetate/hexanes) or by column chromatography on silica gel.

Enzymatic Synthesis

An alternative, greener approach involves enzymatic synthesis. N-acyl-L-proline acylases can catalyze the reverse reaction of hydrolysis—the synthesis of N-acyl-L-proline derivatives from the corresponding acid and L-proline. For example, N-butyryl-L-proline can be synthesized from sodium butyrate and L-proline using an acylase enzyme, which can be produced by microorganisms like *Comamonas testosteroni*.^[5] This method offers high specificity and avoids harsh reagents but requires specialized enzymes and bioprocess development.

Spectroscopic and Analytical Characterization

Definitive structural confirmation and purity assessment rely on a combination of spectroscopic and chromatographic techniques. While a dedicated public spectrum for N-butanoyl-L-proline is not readily available, its characteristic spectral features can be reliably predicted.

Predicted Spectroscopic Data

Technique	Functional Group	Expected Chemical Shift / Absorption Range	Rationale & Notes
^1H NMR	Carboxyl (-COOH)	δ 10-13 ppm (broad singlet)	The acidic proton is highly deshielded and its signal is often broad due to hydrogen bonding and chemical exchange.[9]
α -Proton (-CH(N)-)	δ ~4.3-4.5 ppm (multiplet)	The α -proton is deshielded by both the adjacent nitrogen and the carboxyl group. Acylation causes a downfield shift compared to free L-proline.	
Butanoyl (-CH ₂ CH ₂ CH ₃)	δ ~0.9 ppm (triplet, -CH ₃), ~1.6 ppm (sextet, -CH ₂ -), ~2.3 ppm (triplet, -C(O)CH ₂ -)	Standard aliphatic chain shifts, with the α -methylene protons deshielded by the amide carbonyl.[10]	
Pyrrolidine Ring (-CH ₂ -)	δ ~1.8-2.2 ppm & ~3.5-3.7 ppm (multiplets)	Complex multiplets arising from the diastereotopic protons of the pyrrolidine ring.	
^{13}C NMR	Carboxyl (-COOH)	δ ~175-180 ppm	Typical chemical shift for a carboxylic acid carbon.[9]
Amide Carbonyl (-C(O)N-)	δ ~170-174 ppm	Typical chemical shift for a tertiary amide carbonyl carbon.	
α -Carbon (-CH(N)-)	δ ~60-63 ppm	Standard shift for the α -carbon of proline,	

		influenced by N-acylation. [10]	
Butanoyl Chain	δ ~13 ppm (-CH ₃), ~19 ppm (-CH ₂ -), ~36 ppm (-C(O)CH ₂ -)	Standard aliphatic carbon shifts.	
Pyrrolidine Ring	δ ~24-30 ppm & ~47-50 ppm	Shifts corresponding to the different methylene carbons in the ring. [10]	
FT-IR	Carboxyl O-H Stretch	2500-3300 cm ⁻¹ (very broad)	A hallmark of carboxylic acids, this broad band is due to extensive hydrogen bonding. [9] [11]
Carbonyl C=O Stretch	~1700-1725 cm ⁻¹ (Carboxyl) & ~1620-1650 cm ⁻¹ (Amide)	Two distinct carbonyl absorptions are expected. The carboxylic acid C=O is at a higher frequency than the tertiary amide C=O, which has more single-bond character due to resonance. [11] [12]	
Mass Spec.	Molecular Ion [M+H] ⁺	m/z 186.11	Calculated for C ₉ H ₁₆ NO ₃ ⁺
Fragmentation	Acylium ion (m/z 71, [C ₄ H ₇ O] ⁺), loss of butanoyl group, and fragmentation of the proline ring.	Cleavage of the N-acyl bond is a common fragmentation pathway for these derivatives. [12]	

Analytical Methodologies: HPLC

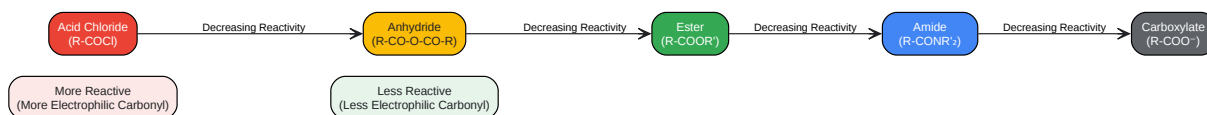
High-Performance Liquid Chromatography (HPLC) is the premier technique for assessing the purity of N-butanoyl-L-proline and for its quantification in various matrices.[\[12\]](#)[\[13\]](#)

Protocol: Reversed-Phase HPLC Analysis

- Objective: To determine the purity of a synthesized batch of N-butanoyl-L-proline.
- Instrumentation: An HPLC system equipped with a UV detector.
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Mobile Phase: A gradient elution is often effective.
 - Solvent A: 0.1% Formic Acid in Water
 - Solvent B: 0.1% Formic Acid in Acetonitrile
- Gradient Program: Start with 5-10% B, ramp to 95% B over 15-20 minutes, hold for 5 minutes, and re-equilibrate at initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 210-220 nm, where the amide and carboxyl chromophores absorb.
- Sample Preparation: Dissolve the sample in the initial mobile phase composition or a compatible solvent (e.g., water/acetonitrile mixture) to a concentration of ~1 mg/mL.
- Validation: The method should be validated for linearity, precision, and accuracy using reference standards. The limit of quantification for a similar carboxylic acid metabolite using HPLC-UV was found to be 0.2 μ g/mL.[\[14\]](#)

Chemical Reactivity and Stability

The reactivity of N-butanoyl-L-proline is dictated by its two primary functional groups: the carboxylic acid and the tertiary amide.



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Caption: Relative reactivity of carboxylic acid derivatives.

Reactivity of the Carboxylic Acid Group

The carboxylic acid moiety can undergo typical reactions:

- **Deprotonation:** It readily reacts with bases (e.g., NaOH , NaHCO_3) to form the corresponding carboxylate salt. This is the basis for its extraction from organic solvents into a basic aqueous phase.
- **Esterification:** In the presence of an alcohol and an acid catalyst (e.g., H_2SO_4), it can be converted to the corresponding ester (e.g., methyl or ethyl ester).
- **Reduction:** Strong reducing agents like lithium aluminum hydride (LiAlH_4) can reduce the carboxylic acid to a primary alcohol, yielding (S)-1-butanoylpyrrolidin-2-yl)methanol.

Reactivity of the Tertiary Amide Group

The tertiary amide is significantly less reactive than other acyl derivatives like esters or acid chlorides due to the resonance stabilization provided by the nitrogen lone pair.

- **Hydrolysis:** The amide bond is stable under neutral conditions but can be hydrolyzed back to L-proline and butyric acid under harsh acidic or basic conditions with prolonged heating.
- **Reduction:** Unlike the carboxylic acid, the amide can be reduced to a tertiary amine by LiAlH_4 , yielding (S)-1-butylpyrrolidine-2-carbaldehyde or the corresponding alcohol depending on the exact conditions.

Storage and Stability

N-butanoyl-L-proline is expected to be a stable compound. For long-term storage, it should be kept in a cool, dry place in a tightly sealed container. For stock solutions, storage at -20°C or -80°C is recommended to prevent degradation.

Applications in Research and Drug Development

While specific applications for N-butanoyl-L-proline are not extensively documented, its role can be inferred from the broader class of NAAAs and pyrrolidine-containing molecules.

- **Probes for Novel Drug Targets:** NAAAs are of great interest to pharmacologists as flexible tools to probe new binding sites and allosteric modulatory mechanisms on membrane proteins like GPCRs, ion channels, and transporters.
- **Chemical Biology Tools:** The diversification of N-acyl amino acid structures through chemical synthesis can yield analogs with improved properties, such as enhanced metabolic stability or bioactivity, making them useful tool compounds for studying biological pathways.[8]
- **Drug Delivery Agents:** Certain N-acylated amino acids have been synthesized and shown to improve the oral delivery of protein drugs, acting as permeation enhancers without causing detectable pathology to intestinal tissue.[7]
- **Building Blocks in Synthesis:** As a functionalized proline derivative, it can serve as a chiral building block in the synthesis of more complex molecules, including peptides with modified N-termini or other active pharmaceutical ingredients (APIs).[6]

Conclusion

(2S)-1-Butanoylpyrrolidine-2-carboxylic acid is a chemically tractable molecule with a rich profile of properties derived from its constituent proline and butanoyl moieties. Its synthesis is straightforward via established acylation protocols, and its characterization relies on standard analytical techniques. The compound's dual functionality—a reactive carboxylic acid and a stable tertiary amide—offers distinct handles for further chemical modification. As a member of the N-acyl amino acid family, it stands at the intersection of lipid signaling and amino acid metabolism, making it a valuable molecule for researchers and scientists in the field of drug development and chemical biology.

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- To cite this document: BenchChem. [Introduction: Situating N-Butanoyl-L-proline in Modern Chemistry]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265794/docs#introduction-situating-n-butanoyl-l-proline-in-modern-chemistry]

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